

Application Notes and Protocols: Diiron Nonacarbonyl in the Synthesis of Heterobimetallic Complexes

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Compound of Interest

Compound Name: Diironnonacarbonyl

Cat. No.: B12055905

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of diiron nonacarbonyl ($\text{Fe}_2(\text{CO})_9$) as a versatile precursor for the synthesis of heterobimetallic complexes. The protocols outlined below are based on established literature and offer detailed methodologies for the preparation of various iron-containing bimetallic systems.

Introduction

Diiron nonacarbonyl is a highly reactive source of zerovalent iron, making it an invaluable reagent in organometallic synthesis.^[1] Its utility stems from its ability to readily provide $\text{Fe}(\text{CO})_4$ or $\text{Fe}(\text{CO})_3$ fragments upon thermal or photochemical activation. In the synthesis of heterobimetallic complexes, $\text{Fe}_2(\text{CO})_9$ serves as a robust starting material for the construction of clusters containing iron alongside other transition metals. These heterobimetallic structures are of significant interest due to their potential applications in catalysis, materials science, and as models for biological systems.

General Considerations for Handling Diiron Nonacarbonyl

Diiron nonacarbonyl is an air-sensitive and pyrophoric solid that should be handled under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk line or glovebox techniques.

It is sparingly soluble in most organic solvents, and reactions are often carried out in slurries, typically in tetrahydrofuran (THF), where it is believed to dissociate into reactive iron carbonyl species.^[1]

Synthesis of Fe-Pd and Fe-Pt Heterobimetallic Complexes

The reaction of diiron nonacarbonyl with low-valent palladium and platinum complexes provides access to a range of Fe-Pd and Fe-Pt clusters. These complexes are of interest for their potential catalytic activities.

Table 1: Synthesis of Fe-Pd and Fe-Pt Heterobimetallic Complexes

Product	Second Metal Precursor	Solvent	Reaction Conditions	Yield (%)	Key Spectroscopic Data (IR $\nu(\text{CO})$ cm^{-1})	Reference
$\text{Fe}_2(\text{CO})_9[\text{Pd}(\text{PBU}^t_3)_2]$	$\text{Pd}(\text{PBU}^t_3)_2$	Hexane	Room Temperature, 1 h	65	2028, 1979, 1950, 1933, 1801	^[2]
$\text{Fe}_2(\text{CO})_9[\text{Pt}(\text{PBU}^t_3)_2]$	$\text{Pt}(\text{PBU}^t_3)_2$	Hexane	Room Temperature, 1 h	72	2021, 1969, 1941, 1922, 1792	^[2]
$[\text{PdCl}(\text{dppf})\{\text{C}_4(\text{COOMe})_4\text{Br}\}]$	$[\text{PdCl}(\text{TMQ})\{\text{C}_4(\text{COOMe})_4\text{Br}\}] + \text{dppf}$	CH_2Cl_2	Room Temperature, 40 min	85	Not Reported	^[3]

dppf = 1,1'-bis(diphenylphosphino)ferrocene; TMQ = 8-mercaptoquinolate

Experimental Protocol: Synthesis of $\text{Fe}_2(\text{CO})_9[\text{Pd}(\text{P}^t\text{Bu}_3)]_2$

Materials:

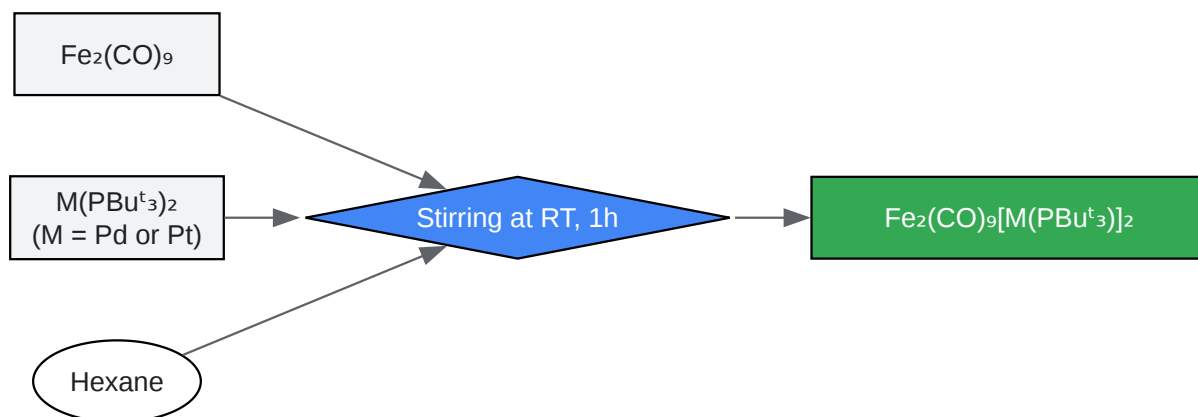
- Diiron nonacarbonyl ($\text{Fe}_2(\text{CO})_9$)
- Bis(tri-tert-butylphosphine)palladium(0) ($\text{Pd}(\text{P}^t\text{Bu}_3)_2$)
- Anhydrous hexane
- Schlenk flask and other standard inert atmosphere glassware

Procedure:

- In a Schlenk flask under an argon atmosphere, add diiron nonacarbonyl (1.0 eq).
- Add anhydrous hexane to create a slurry.
- To this slurry, add a solution of bis(tri-tert-butylphosphine)palladium(0) (1.0 eq) in anhydrous hexane dropwise at room temperature with vigorous stirring.
- Continue stirring the reaction mixture at room temperature for 1 hour.
- The product precipitates from the solution. Isolate the solid by filtration under inert atmosphere.
- Wash the solid with cold hexane and dry under vacuum.

The synthesis of the analogous platinum complex, $\text{Fe}_2(\text{CO})_9[\text{Pt}(\text{P}^t\text{Bu}_3)]_2$, follows the same procedure using $\text{Pt}(\text{P}^t\text{Bu}_3)_2$ as the platinum precursor.^[2]

Synthetic Workflow for Fe-Pd/Pt Complexes



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Synthetic route to Fe-Pd and Fe-Pt complexes.

Synthesis of Fe-Au Heterobimetallic Complexes

The reaction of iron carbonyl anions, which can be generated from diiron nonacarbonyl, with gold(I) complexes leads to the formation of a variety of Fe-Au heterobimetallic clusters. These clusters are of fundamental interest for understanding metal-metal bonding and have potential applications in catalysis and materials science.

Table 2: Synthesis of Fe-Au Heterobimetallic Complexes

Product	Iron Precursor	Gold Precursor	Solvent	Reaction Conditions	Yield (%)	Key Spectroscopic Data (IR $\nu(\text{CO})$ cm^{-1})	Reference
$[\text{Fe}_2(\text{CO})_8(\text{AuNHC})]^-$	$\text{Na}_2[\text{Fe}(\text{CO})_4]$	$\text{Au}(\text{NHC})\text{Cl}$	THF	Not specified	Not specified	1995, 1940, 1895, 1845	[2]
$[\text{Fe}_6\text{C}(\mu_3\text{-AuPPh}_3)(\text{CO})_{16}]^-$	$[\text{Fe}_6\text{C}(\text{CO})_{16}]^{2-}$	ClAuPPh_3	THF	Not specified	Good	Not specified	[4]

NHC = N-Heterocyclic Carbene (e.g., IMes, IPr)

Experimental Protocol: General Synthesis of $[\text{Fe}_2(\text{CO})_8(\text{AuNHC})]^-$

Note: This protocol involves the preparation of Collman's reagent ($\text{Na}_2[\text{Fe}(\text{CO})_4]$) from an iron carbonyl precursor, which can be ultimately derived from $\text{Fe}_2(\text{CO})_9$.

Materials:

- Sodium amalgam (Na/Hg)
- Iron pentacarbonyl ($\text{Fe}(\text{CO})_5$) or a suitable precursor
- Anhydrous THF
- Gold(I)-NHC chloride complex ($\text{Au}(\text{NHC})\text{Cl}$)
- Schlenk line and inert atmosphere glassware

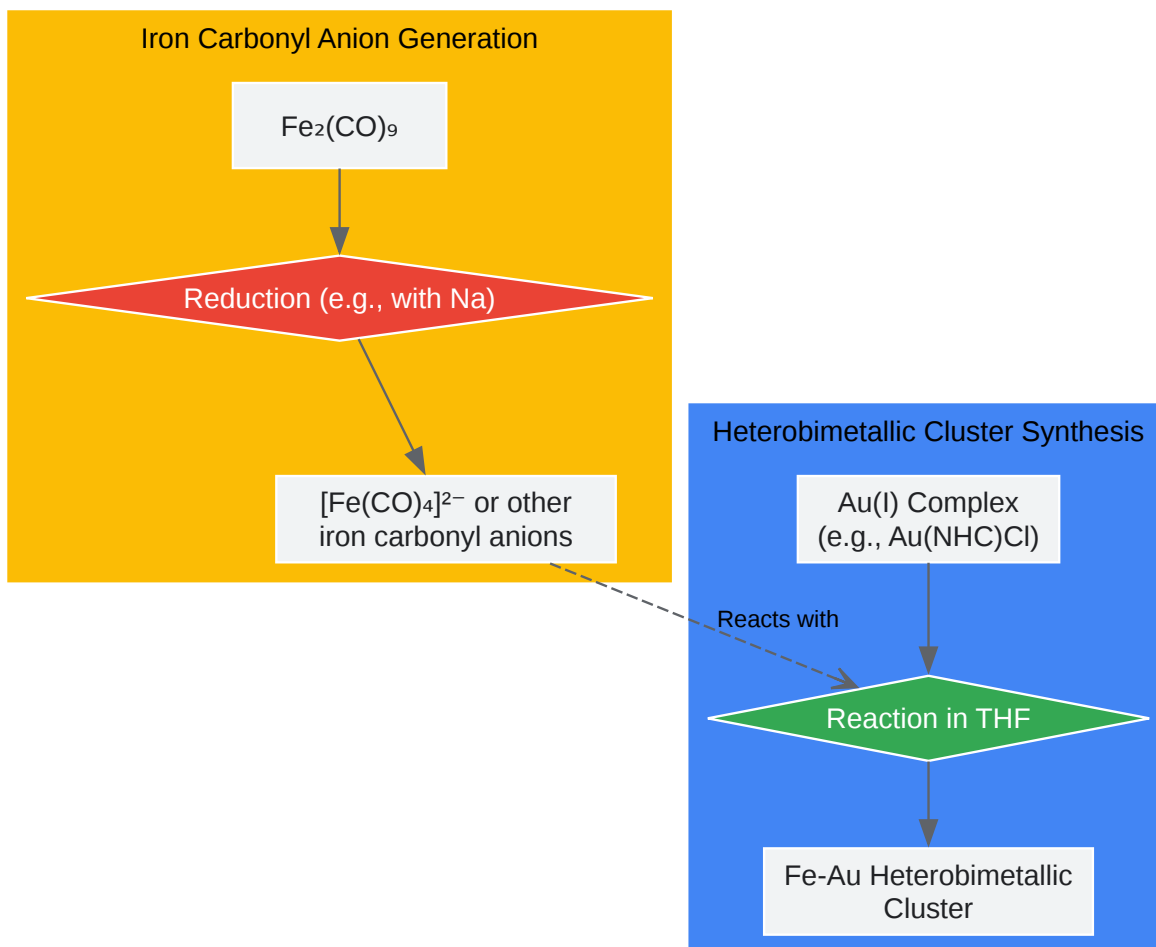
Procedure for the preparation of $\text{Na}_2[\text{Fe}(\text{CO})_4]$:

- In a Schlenk flask under nitrogen, react sodium amalgam with iron pentacarbonyl in THF.
- Stir the mixture until the reaction is complete, resulting in a solution of $\text{Na}_2[\text{Fe}(\text{CO})_4]$.

Procedure for the synthesis of the Fe-Au complex:

- To the freshly prepared solution of $\text{Na}_2[\text{Fe}(\text{CO})_4]$ in THF, add a solution of the gold(I)-NHC chloride complex in THF at room temperature.
- Stir the reaction mixture for a specified time (optimization may be required).
- The product is typically isolated by precipitation and filtration, followed by washing and drying under vacuum.

Synthetic Logic for Fe-Au Cluster Formation



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General workflow for Fe-Au cluster synthesis.

Synthesis of Fe-Cu Heterobimetallic Complexes

The synthesis of Fe-Cu heterobimetallic complexes often involves the reaction of iron carbonyl anions with copper(I) salts. These complexes are investigated for their interesting structural motifs and potential catalytic applications.

Experimental Protocol: Stepwise Assembly of a [(TMTACN)CuII-(μ-OH)-FeIIIpoat]OTf Complex

This protocol illustrates a stepwise approach where a pre-formed iron complex is used to coordinate a second metal. While not a direct reaction with $\text{Fe}_2(\text{CO})_9$, it demonstrates a key strategy in constructing heterobimetallic systems. The initial iron synthon can be prepared from iron precursors.

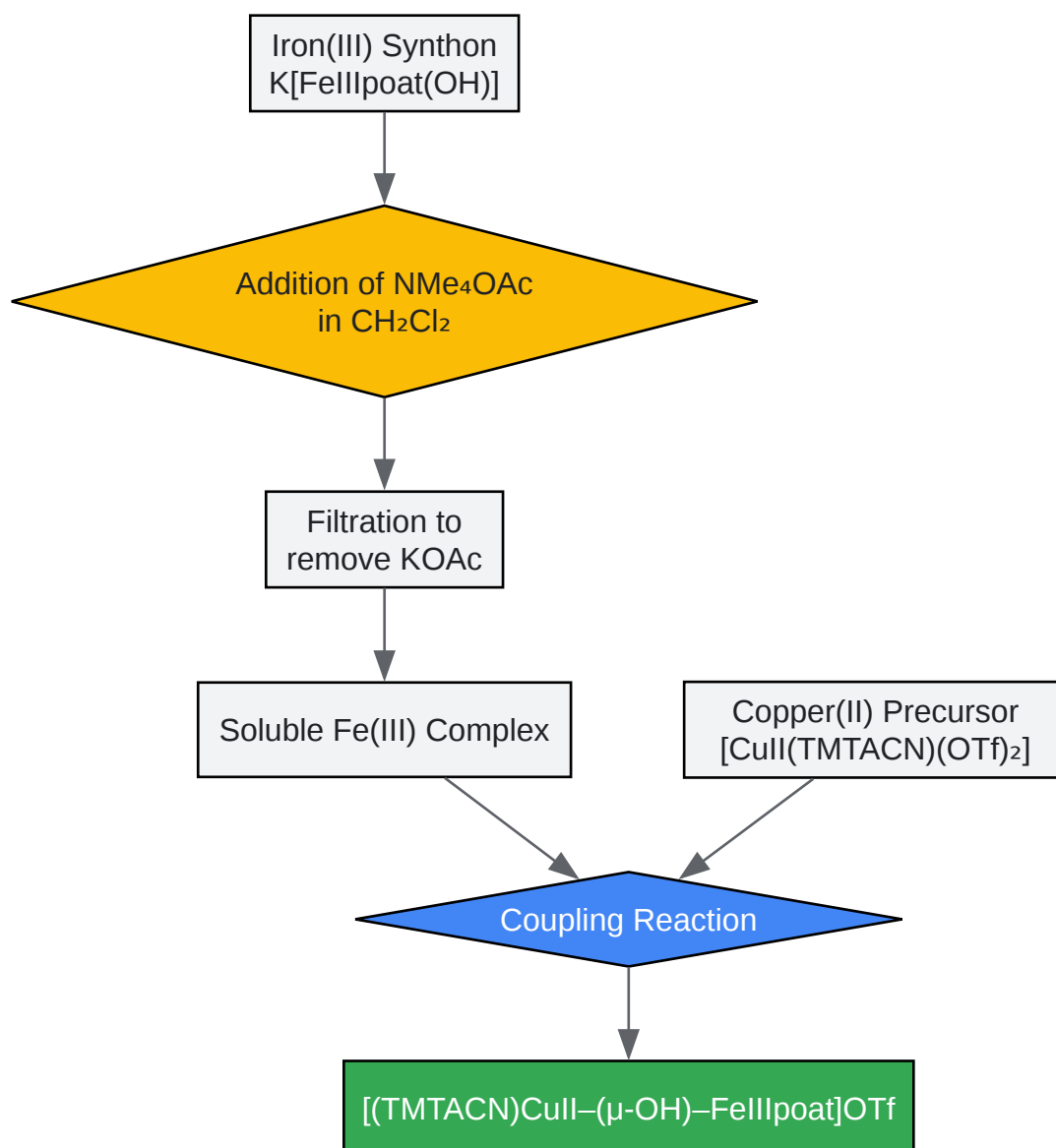
Materials:

- $\text{K}[\text{FeIIIpoat}(\text{OH})]$ (potassium salt of the iron complex)
- NMe_4OAc (tetramethylammonium acetate)
- $[\text{CuII}(\text{TMTACN})(\text{OTf})_2] \cdot \text{CH}_3\text{CN}$ (copper precursor)
- Anhydrous dichloromethane (CH_2Cl_2)
- Anhydrous hexane
- Inert atmosphere glassware

Procedure:

- In a Schlenk flask under an inert atmosphere, dissolve $\text{K}[\text{FeIIIpoat}(\text{OH})]$ (1.0 eq) and NMe_4OAc (1.08 eq) in anhydrous CH_2Cl_2 .
- Stir the mixture, leading to the precipitation of KOAc .
- Filter the mixture to remove the insoluble KOAc .
- To the filtrate, add the copper precursor, $[\text{CuII}(\text{TMTACN})(\text{OTf})_2] \cdot \text{CH}_3\text{CN}$ (1.0 eq).
- Stir the resulting solution.
- Isolate the product by layering a concentrated CH_2Cl_2 solution of the product with hexane to induce crystallization. The yield is reported to be in the range of 40-50%.^[1]

Logical Flow for Stepwise Heterobimetallic Synthesis



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Stepwise assembly of a Fe-Cu complex.

Conclusion

Diiron nonacarbonyl is a cornerstone reagent for the synthesis of a diverse array of heterobimetallic complexes. The protocols and data presented herein provide a starting point for researchers to explore the rich chemistry of these fascinating molecules. The choice of reaction conditions, co-ligands, and the second metal precursor allows for the fine-tuning of the resulting cluster's structure and properties, paving the way for the development of new catalysts and materials. Further exploration into the reactivity of diiron nonacarbonyl with a

broader range of metal complexes will undoubtedly continue to expand the library of known heterobimetallic systems.

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